

A Comparative Guide to Analytical Methods for the Quantification of Dapagliflozin

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Compound of Interest

Compound Name: Dapagliflozin-d4

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This guide provides a comprehensive comparison of various analytical methods for the quantification of Dapagliflozin, a sodium-glucose co-transporter 2 (SGLT2) inhibitor used in the management of type 2 diabetes. The accurate and precise determination of Dapagliflozin in bulk drug substances and pharmaceutical formulations is crucial for quality control, pharmacokinetic studies, and ensuring therapeutic efficacy. This document details and contrasts High-Performance Liquid Chromatography (HPLC) with UV detection, Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), and High-Performance Thin-Layer Chromatography (HPTLC) methodologies, presenting their validation parameters and experimental protocols.

Data Presentation: A Comparative Summary

The performance of different analytical methods for Dapagliflozin quantification is summarized in the tables below. These tables offer a clear comparison of key validation parameters, including linearity, accuracy, and precision.

Table 1: Comparison of HPLC-UV Method Validation Parameters

Parameter	Method 1 (Simultaneous with Metformin)	Method 2 (Simultaneous with Saxagliptin)	Method 3 (API Stability Indicating)	Method 4 (in Bulk and Formulation)	Method 5 (in Human Plasma)[1] [2]
Linearity Range	100–500 µg/mL	100-500 µg/mL	1.0- 15.0 µg /ml[3]	10 to 50 µg/mL	1.50-60 µg/mL[1][2]
Correlation Coefficient (R ²)	Not Specified	0.9998	>0.999[3]	0.9996	0.9994[1][2]
Accuracy (% Recovery)	Not Specified	100.72%	98.0 to 102.0%	98 to 102%	96.23% to 108.67%[1][2]
Precision (%RSD)	< 2	< 2	< 2.0	< 2	1.35% to 3.19%[1][2]

Table 2: Comparison of LC-MS/MS Method Validation Parameters

Parameter	Method 1 (in Rat Plasma)[4]	Method 2 (in Tablet Formulation) [5][6]	Method 3 (Simultaneous with Metformin)[7]	Method 4 (in Human Plasma)[8]
Linearity Range	5-2000 ng/ml[4]	25-500 ng/mL[5] [6]	60 to 140 µg/mL[7]	50.00-10000.00 pg/mL[8]
Correlation Coefficient (R ²)	Not Specified	>0.99	0.9969[7]	Not Specified
Accuracy (% Recovery)	Good	Within acceptance criteria	98 to 102%[7]	Not Specified
Precision (%RSD)	Good intra- and inter-day	Within acceptance criteria	<2%[7]	≤4.5%[8]
LOD	Not Specified	6.83 ng/mL[5][6]	2.959 µg/mL[7]	Not Specified
LOQ	Not Specified	20.70 ng/mL[5] [6]	8.967 µg/mL[7]	< 1.50 µg/mL[1] [2]

Table 3: Comparison of HPTLC Method Validation Parameters

Parameter	Method 1 (Simultaneous with Metformin)	Method 2 (Simultaneous with Vildagliptin)[9]	Method 3 (Simultaneous with Linagliptin)[10]
Linearity Range	1–10 µ g/spot	200–1400 ng/band[9]	200–1200 ng/band[10]
Correlation Coefficient (R ²)	Not Specified	0.9968[9]	Not Specified
Accuracy (% Recovery)	Not Specified	98.87% to 99.71%[9]	Not Specified
Precision (%RSD)	Not Specified	Not Specified	Not Specified
LOD	0.314 µ g/spot	Not Specified	Not Specified
LOQ	Not Specified	Not Specified	Not Specified

Experimental Protocols

Detailed methodologies for the key analytical techniques are provided below. These protocols are based on validated methods reported in the scientific literature.

High-Performance Liquid Chromatography (HPLC-UV)

- Objective: To provide a stability-indicating method for the quantification of Dapagliflozin.
- Instrumentation: Agilent Tech. Gradient System with an Auto-injector and DAD Detector.
- Column: Agilent C18 column (4.6 mm × 250 mm; 5 µm particle size).
- Mobile Phase: A mixture of Methanol and Water (75:25% v/v) with pH adjusted to 3 using 0.05% Orthophosphoric acid (OPA).
- Flow Rate: 1 mL/min.
- Detection Wavelength: 233 nm.
- Retention Time for Dapagliflozin: 5.099 min.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

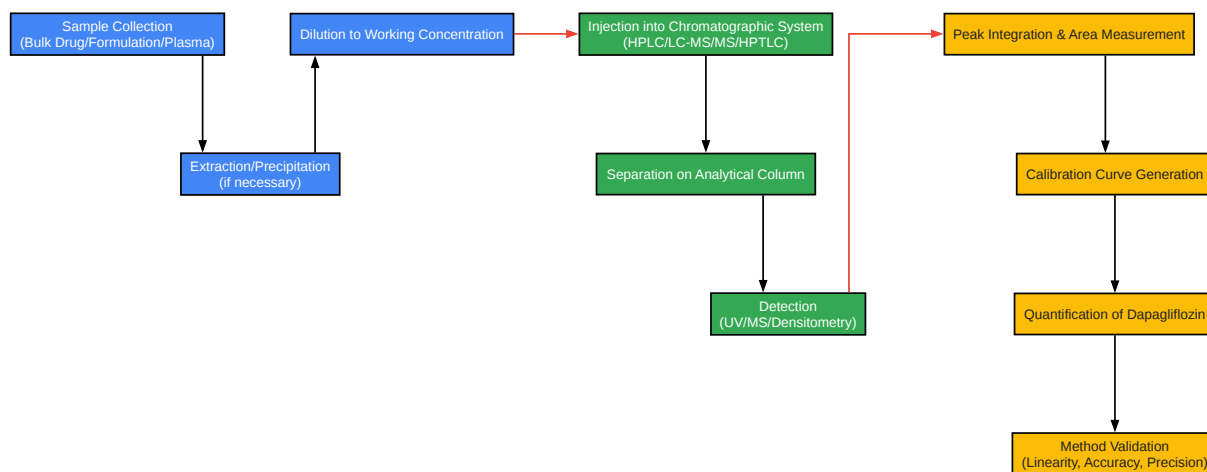
- Objective: To develop a highly sensitive and selective method for the determination of Dapagliflozin in tablet formulation.[6]
- Instrumentation: LC-MS/MS system.
- Column: Agilent InfinityLab Poroshell 120 EC-C18 (2.1×100 mm, 2.7 µm).[6]
- Mobile Phase: Isocratic elution with 5mM ammonium acetate: acetonitrile (20:80, v/v).[6]
- Flow Rate: 0.2 mL/min.[6]
- Ionization Mode: Electrospray ionization (ESI) in positive mode.[6]
- Detection: Multiple Reaction Monitoring (MRM) mode, monitoring the transition pair of m/z 426.20 → 107.20.[6]

High-Performance Thin-Layer Chromatography (HPTLC)

- Objective: To provide a simple and cost-effective method for the simultaneous quantification of Dapagliflozin and Metformin.
- Instrumentation: HPTLC system with a suitable applicator and scanner.
- Stationary Phase: Pre-coated silica gel 60 F254 aluminum plates.
- Mobile Phase: Acetonitrile, 10% Ammonium Acetate, and Acetic Acid in a ratio of 9:0.9:0.1 (v/v/v).
- Detection: Densitometric scanning at 225 nm.

Workflow and Pathway Diagrams

To visualize the experimental and logical processes, the following diagrams are provided.



Analytical Workflow for Dapagliflozin Quantification

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Caption: Workflow for Dapagliflozin Quantification.

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